

Tert-butyl 4-(4-aminophenyl)piperidine-1-carboxylate molecular weight and formula

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Compound of Interest

Compound Name:	<i>Tert-butyl 4-(4-aminophenyl)piperidine-1-carboxylate</i>
Cat. No.:	B129762

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An In-depth Technical Guide to **Tert-butyl 4-(4-aminophenyl)piperidine-1-carboxylate**

This technical guide provides a comprehensive overview of the chemical and physical properties of **tert-butyl 4-(4-aminophenyl)piperidine-1-carboxylate**, along with detailed experimental protocols for its synthesis and analysis. This document is intended for researchers, scientists, and professionals in the field of drug development and chemical synthesis.

Chemical Data Summary

The quantitative data for **tert-butyl 4-(4-aminophenyl)piperidine-1-carboxylate** is summarized in the table below for easy reference.

Identifier	Value	Source
Molecular Formula	C ₁₆ H ₂₄ N ₂ O ₂	[1] [2]
Molecular Weight	276.37 g/mol	[1] [2]
IUPAC Name	tert-butyl 4-(4-aminophenyl)piperidine-1-carboxylate	[1]
CAS Number	170011-57-1	[1] [2]
Synonyms	1-Boc-4-(4-aminophenyl)piperidine, 4-(4-Aminophenyl)piperidine-1-carboxylic acid tert-butyl ester	[1]

Experimental Protocols

The following sections detail representative methodologies for the synthesis and analysis of **tert-butyl 4-(4-aminophenyl)piperidine-1-carboxylate**.

Synthesis Protocol: Reductive Amination

A common route for the synthesis of this compound involves the reductive amination of 1-Boc-4-piperidone with aniline.

Materials:

- 1-Boc-4-piperidone
- Aniline
- Sodium triacetoxyborohydride (STAB)
- Dichloroethane (DCE)
- Sodium bicarbonate (NaHCO₃) solution
- Magnesium sulfate (MgSO₄)

- Ethyl acetate
- Hexanes

Procedure:

- Dissolve 1-Boc-4-piperidone and aniline in dichloroethane.
- Add sodium triacetoxyborohydride to the solution in portions.
- Stir the reaction mixture at room temperature until the reaction is complete (monitored by TLC or LC-MS).
- Quench the reaction by adding a saturated solution of sodium bicarbonate.
- Separate the organic layer and extract the aqueous layer with ethyl acetate.
- Combine the organic layers, dry over magnesium sulfate, and filter.
- Concentrate the solvent under reduced pressure to obtain the crude product.
- Purify the crude product by column chromatography using a gradient of ethyl acetate in hexanes.

Analytical Protocol: Purity and Identity Confirmation

The identity and purity of the synthesized **tert-butyl 4-(4-aminophenyl)piperidine-1-carboxylate** can be confirmed using the following analytical techniques.

Gas Chromatography-Mass Spectrometry (GC-MS):

- Column: HP-5MS (30 m x 0.25 mm, 0.25 µm film thickness) or equivalent.
- Carrier Gas: Helium.
- Injector Temperature: 280°C.
- Oven Program: Start at 150°C, ramp to 280°C at 10°C/min, hold for 5 minutes.

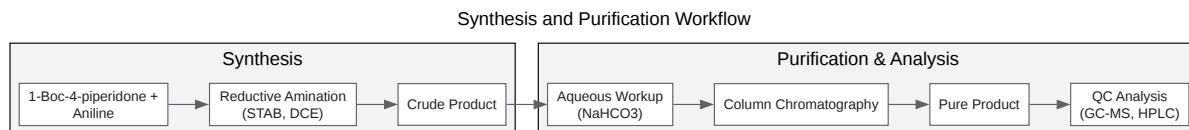
- MS Detector: Electron Ionization (EI) at 70 eV.

High-Performance Liquid Chromatography-Time of Flight Mass Spectrometry (HPLC-TOF):

- Column: C18 reverse-phase column (e.g., 50 mm x 2.1 mm, 1.8 μ m particle size).
- Mobile Phase A: 0.1% Formic acid in Water.
- Mobile Phase B: 0.1% Formic acid in Acetonitrile.
- Gradient: Start at 10% B, ramp to 95% B over 10 minutes, hold for 2 minutes, then return to initial conditions.
- Flow Rate: 0.4 mL/min.
- Ion Source: Electrospray Ionization (ESI), positive mode.

Workflow and Pathway Visualizations

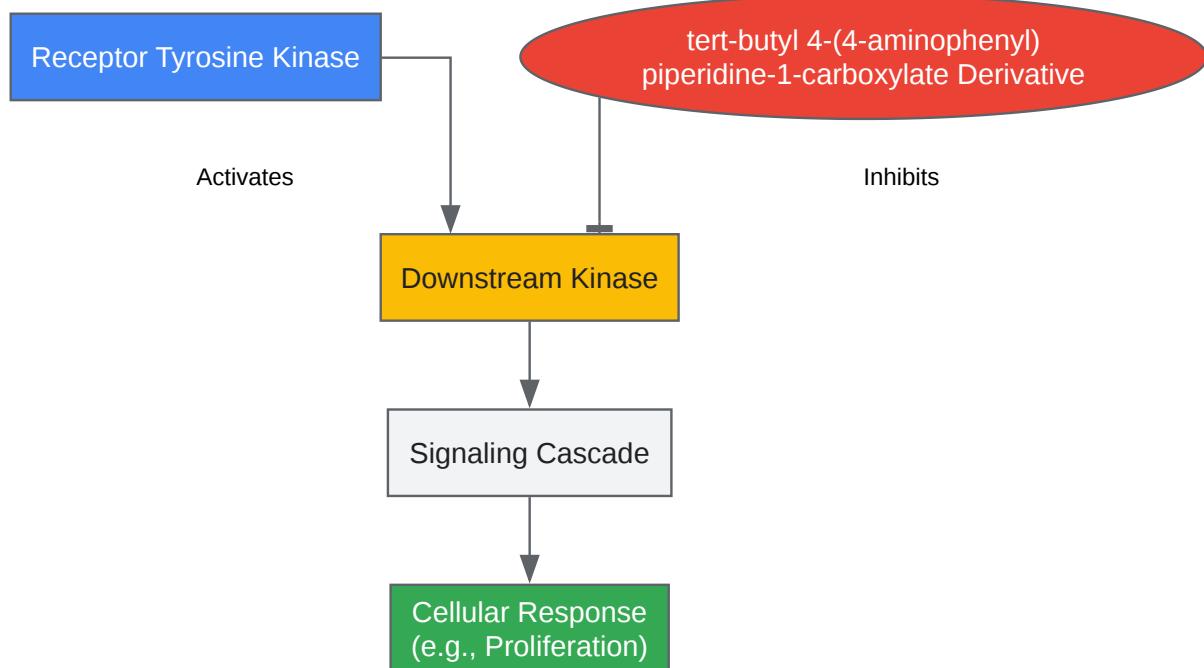
The following diagrams illustrate the synthesis workflow and a potential application in a signaling pathway context.



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Caption: Synthesis and Purification Workflow for **tert-butyl 4-(4-aminophenyl)piperidine-1-carboxylate**.

Hypothetical Signaling Pathway Inhibition



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Caption: Hypothetical role as a kinase inhibitor in a signaling pathway.

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References

- 1. tert-Butyl 4-(4-aminophenyl)piperidine-1-carboxylate | C16H24N2O2 | CID 21940085 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 170011-57-1|tert-Butyl 4-(4-aminophenyl)piperidine-1-carboxylate|BLD Pharm [bldpharm.com]
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